

# Essential Safety and Handling Guide for BAY 1135626 and its Conjugate

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Compound of Interest		
Compound Name:	BAY 1135626	
Cat. No.:	B8359893	Get Quote

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BAY 1135626**. The primary focus is on the operational and disposal plans necessary for the safe handling of this compound and its associated antibody-drug conjugate (ADC).

**BAY 1135626** is a fully human monoclonal antibody targeting C4.4A (LYPD3). It is utilized in the synthesis of the antibody-drug conjugate Lupartumab Amadotin (BAY 1129980), which has the CAS number 1640972-00-4. Lupartumab Amadotin is comprised of **BAY 1135626**, a noncleavable alkyl hydrazide linker, and a highly potent auristatin-based cytotoxic payload. Due to the extreme potency of the auristatin payload, stringent safety protocols are mandatory when handling both the final ADC and its components.

### I. Personal Protective Equipment (PPE)

The primary defense against exposure to the highly potent auristatin payload is the consistent and correct use of appropriate Personal Protective Equipment. The following table summarizes the minimum PPE requirements.



PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated nitrile gloves.	Prevents skin contact and absorption. The outer glove should be changed immediately upon suspected contamination.
Gown	Disposable, solid-front, back- closing gown made of a low- permeability fabric (e.g., polyethylene-coated polypropylene).	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes and aerosols.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher).	Prevents inhalation of hazardous particles, especially when handling powders or if aerosolization is possible.
Shoe Covers	Disposable shoe covers.	Prevents the tracking of contaminants out of the designated handling area.

Always inspect PPE for any signs of damage before use and dispose of it as cytotoxic waste immediately after handling the compound.

### **II. Engineering Controls**

Engineering controls are the primary means of minimizing exposure and should be used in conjunction with appropriate PPE.

 Primary Engineering Control: All handling of auristatin-containing compounds, especially in powdered form, must be conducted within a certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE), such as a glove box or an isolator.
Manufacturing of ADCs may require high-containment solutions like aseptic isolators.



 Secondary Engineering Control: The laboratory where these compounds are handled should be a designated area with restricted access. It is recommended to maintain this area under negative pressure to prevent the escape of contaminants.

## III. Operational Plan: Step-by-Step Handling Protocol

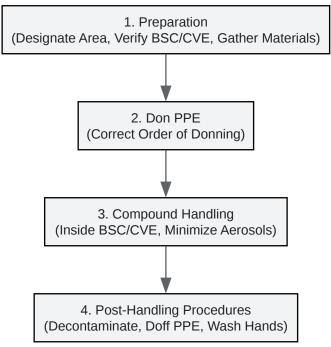
The following protocol outlines the essential steps for safely handling **BAY 1135626** and its resulting ADC.

- Preparation:
  - Designate a specific work area within the laboratory for handling the compound.
  - Ensure the primary engineering control (BSC or CVE) is certified and functioning correctly.
  - Gather all necessary materials, including PPE, and a chemotherapy spill kit before starting work.
  - Prepare waste disposal bags and containers for cytotoxic waste.
- Donning PPE:
  - Before entering the designated handling area, don the required PPE in the correct order (e.g., shoe covers, inner gloves, gown, respirator, face shield/goggles, outer gloves).
- Compound Handling:
  - Conduct all manipulations of the compound, including weighing, reconstitution, and aliquoting, within the primary engineering control.
  - If working with a powder, handle it with extreme care to avoid generating dust. Use tools and techniques that minimize aerosolization.
  - When handling solutions, be mindful of the potential for splashes and aerosols.
- Post-Handling:



- After completing the work, decontaminate all surfaces and equipment within the primary engineering control.
- Carefully doff PPE in a manner that avoids self-contamination, disposing of it directly into a designated cytotoxic waste container.
- Wash hands thoroughly with soap and water after removing all PPE.





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A step-by-step workflow for the safe handling of BAY 1135626.

#### IV. Disposal Plan

All materials that come into contact with **BAY 1135626** or its ADC form are considered cytotoxic waste and must be disposed of accordingly.



- Waste Segregation: Use clearly labeled, leak-proof, and puncture-resistant containers for all cytotoxic waste.
- Solid Waste: All disposable PPE, vials, pipette tips, and other contaminated materials should be placed in designated cytotoxic waste bags.
- Liquid Waste: Liquid waste containing the compound should be collected in sealed, shatterproof containers. Deactivation of the cytotoxic payload with a chemical treatment (e.g., bleach or a specialized deactivating agent) should be considered, following established laboratory safety protocols and institutional guidelines.
- Disposal: All cytotoxic waste must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.

#### V. Spill Response

Immediate and correct response to a spill is critical to prevent exposure and contamination.

Action	Procedure	
Evacuate and Alert	Immediately alert others in the area and evacuate the immediate vicinity of the spill.	
Secure the Area	Cordon off the spill area to prevent unauthorized entry.	
Don PPE	Before attempting to clean the spill, don the appropriate PPE as outlined in the table above, including respiratory protection.	
Contain the Spill	For liquid spills, cover with absorbent pads from a chemotherapy spill kit. For powder spills, gently cover with damp absorbent pads to avoid making the powder airborne.	
Clean the Spill	Working from the outside in, carefully clean	

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